

Formyl Iodide: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Formoiodine*

Cat. No.: *B15487767*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the available information on formyl iodide, including its chemical identity, molecular structure, and theoretical formation. It is important to note that while formyl iodide is recognized as a chemical entity, extensive experimental data and detailed protocols are not widely available in the public domain. Much of the current understanding is based on theoretical studies and analogy to related compounds.

Core Molecular Information

Formyl iodide is the simplest acyl iodide, consisting of a formyl group bonded to an iodine atom. Its basic identifiers and properties are summarized below.

Property	Data	Reference
CAS Number	50398-22-6	[1]
Molecular Formula	CHIO	[2]
Average Mass	155.922	[2]
Monoisotopic Mass	155.907213	[2]

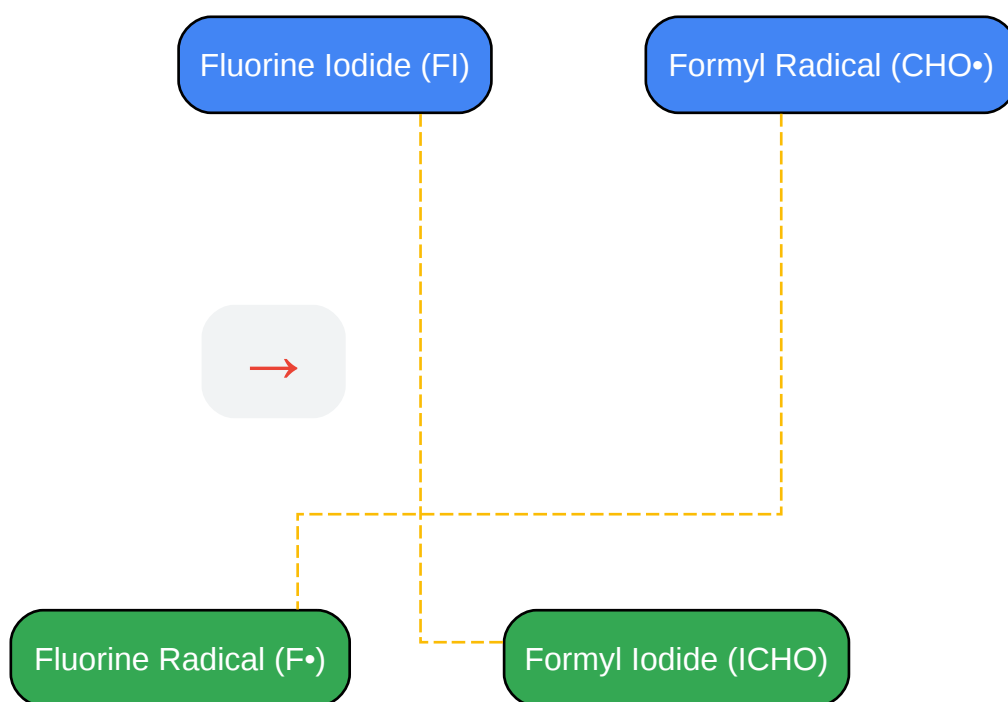
Molecular Structure

The molecular structure of formyl iodide features a central carbon atom double-bonded to an oxygen atom and single-bonded to a hydrogen atom and an iodine atom. The geometry around the carbon atom is trigonal planar.

Theoretical Formation Pathway

While specific, detailed experimental synthesis protocols for formyl iodide are not readily found in the literature, theoretical studies have explored its formation. One such study investigates halogen exchange reactions where a formyl radical ($\text{CHO}\cdot$) reacts with an interhalogen compound.[1]

The reaction with fluorine iodide (FI) is proposed as a pathway to form formyl iodide (ICHO), as depicted in the following logical diagram:



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Caption: Theoretical formation of formyl iodide via halogen exchange.

This theoretical study suggests that the reaction proceeds with a negligible energy barrier due to favorable halogen-mediated interactions.[1]

Experimental Data and Protocols

A comprehensive search of scientific databases reveals a notable lack of detailed experimental protocols for the synthesis of formyl iodide. Similarly, quantitative data such as boiling point, melting point, and spectroscopic analyses (NMR, IR, Mass Spectrometry) are not well-documented in publicly accessible sources.

The reactivity of acyl iodides, in general, is known to be high, and they are often generated in situ for subsequent reactions. For instance, acid chlorides can be activated by an iodide source to form transient acid iodide intermediates, which are highly reactive acylating agents.[3] It is plausible that formyl iodide is also highly reactive and may be studied as a transient species rather than an isolated compound.

Relevance in Drug Development

There is no specific information in the reviewed literature that links formyl iodide directly to drug development. While iodine-containing compounds are of interest in medicinal chemistry for their potential to modulate the properties of therapeutic agents, the role of formyl iodide in this area has not been established. The development of novel methods for creating complex molecules for potential new medicines is an active area of research, but these studies do not specifically mention formyl iodide.[4]

In conclusion, formyl iodide is a known chemical compound with a defined CAS number and molecular structure. However, it remains a molecule of primarily theoretical interest, with a significant lack of published experimental data regarding its synthesis, physical properties, and reactivity. For researchers and professionals in drug development, this compound represents an area where fundamental research is still needed to establish its properties and potential applications.

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